

Using N-hydroxyfuran-2-carboximidamide as a bidentate ligand

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Compound of Interest

Compound Name: *N*-hydroxyfuran-2-carboximidamide hydrochloride

Cat. No.: B11718933

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Application Note: Strategic Utilization of N-Hydroxyfuran-2-carboximidamide as a Bidentate Scaffold in Metallo-Pharmaceutical Development

Executive Summary

This technical guide details the synthesis, coordination chemistry, and biological application of N-hydroxyfuran-2-carboximidamide (HFCA), also known as furan-2-amidoxime. While often overshadowed by its pyridine and phenyl analogs, the furan-derivative offers unique electronic properties and lipophilicity profiles essential for drug development.

This ligand functions primarily as a bidentate (N, O) donor, forming stable five-membered chelate rings with transition metals (Cu, Ni, Co, Zn). This guide provides validated protocols for ligand synthesis, metal complexation, and downstream biological screening, specifically targeting antimicrobial and DNA-binding applications.

Ligand Profile & Mechanism of Action

Compound: N-hydroxyfuran-2-carboximidamide CAS: 57452-89-0 (Generic Amidoxime Class) / Specific derivatives vary. Molecular Formula:

Molecular Weight: 126.11 g/mol

Coordination Chemistry (The "Bidentate" Mode)

Unlike simple amines, HFCA possesses an amidoxime moiety (

). Upon coordination with divalent metal ions (

), the ligand typically undergoes deprotonation at the oxime hydroxyl group.

- Primary Donor Sites: The Amine Nitrogen (

) and the Oxime Oxygen (

).

- Chelate Geometry: This forms a stable five-membered ring (

), stabilizing the metal center.

- Furan Role: The furan oxygen generally does not participate in coordination due to the geometric constraints of the amidoxime chelate, but the furan ring provides essential lipophilicity (

) facilitating cell membrane permeability in biological assays.

Protocol A: Synthesis of N-hydroxyfuran-2-carboximidamide

Objective: To synthesize high-purity HFCA from 2-furionitrile.

Reagents:

- 2-Furionitrile (10 mmol)
- Hydroxylamine hydrochloride (
-) (12 mmol)
- Sodium Carbonate (

) (12 mmol)

- Ethanol (Absolute)
- Deionized Water

Step-by-Step Methodology:

- Preparation of Hydroxylamine Base:
 - Dissolve 12 mmol of

in a minimum amount of water (approx. 5 mL).
 - Separately, dissolve 12 mmol of

in 10 mL water.
 - Slowly add the carbonate solution to the hydroxylamine solution at

(ice bath) to generate free hydroxylamine. Stir for 15 minutes.
- Reaction Initiation:
 - Dissolve 10 mmol of 2-furonitrile in 20 mL of ethanol.
 - Add the ethanolic nitrile solution dropwise to the aqueous hydroxylamine mixture.
- Reflux:
 - Heat the mixture to reflux (

) for 6–8 hours.
 - Checkpoint: Monitor reaction progress via TLC (Silica gel; Eluent:

9:1). The nitrile spot should disappear.
- Workup & Purification:
 - Evaporate the ethanol under reduced pressure (Rotavap).

- Extract the residue with ethyl acetate ().
- Dry the organic layer over anhydrous and filter.
- Evaporate the solvent to obtain a solid residue.
- Recrystallization: Purify using a Benzene/Petroleum Ether mixture or Ethanol/Water to yield colorless/white crystals.

Yield Target: 70–85% Melting Point:

(Literature dependent)

Protocol B: Synthesis of Metal Complexes (Cu/Ni/Co)

Objective: To generate the bis-chelate complex

Reagents:

- Synthesized HFCA Ligand (2 mmol)
- Metal Salt (e.g.,
or
) (1 mmol)
- Ethanol (25 mL)
- 0.1 M NaOH (if using chloride salts to facilitate deprotonation)

Step-by-Step Methodology:

- Ligand Solution: Dissolve 2 mmol of HFCA in 15 mL of hot ethanol.

- **Metal Addition:** Dissolve 1 mmol of the metal salt in 10 mL of hot ethanol (or water if solubility is an issue).
- **Complexation:**
 - Add the metal solution dropwise to the ligand solution under continuous stirring.
 - Note: If using non-acetate salts, add dilute NaOH dropwise until pH 6–7 to promote deprotonation of the oxime.
- **Reflux:** Reflux the mixture for 2–3 hours. A distinct color change (e.g., Green for Cu, Light Green/Blue for Ni) indicates complex formation.
- **Isolation:**
 - Cool to room temperature. The complex typically precipitates.
 - Filter the precipitate under vacuum.
 - Wash with cold ethanol () and diethyl ether to remove unreacted ligand.
 - Dry in a desiccator over .

Characterization Guide

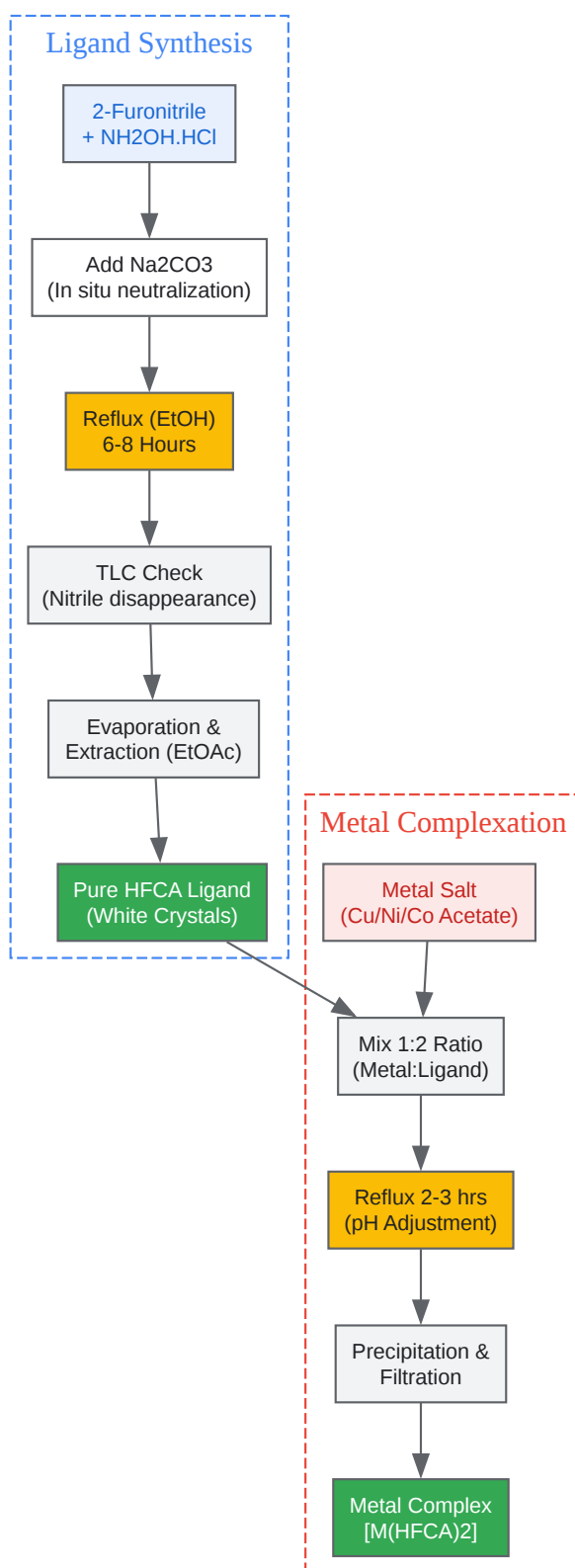
To validate the bidentate (N,O) coordination, compare the free ligand data with the metal complex data.^[1]

Table 1: Key Spectroscopic Markers

Technique	Parameter	Free Ligand (HFCA)	Metal Complex ()	Interpretation
FT-IR		(Broad)	Disappears or Weakens	Indicates deprotonation of Oxime OH.
FT-IR			Shifts to	Indicates coordination via Azomethine Nitrogen.
FT-IR			Shifts to	Indicates coordination via Oxime Oxygen.
UV-Vis		()	New bands @	d-d transitions (Geometry dependent).
H-NMR		(Singlet)	Disappears	Confirms deprotonation.

Workflow Visualization

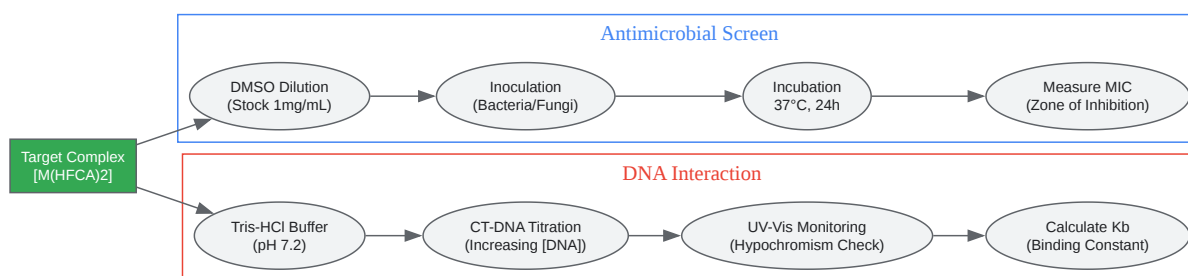
Figure 1: Synthesis & Complexation Workflow



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Caption: Integrated workflow for the synthesis of the HFCA ligand and its subsequent metal coordination.

Figure 2: Biological Assay Logic (Antimicrobial/DNA Binding)



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Caption: Parallel screening workflows for validating biological efficacy of HFCA complexes.

Application Notes for Drug Development

A. Antimicrobial Potency

The lipophilic nature of the furan ring, combined with the chelation effect (Tweedy's Overtone Concept), enhances the penetration of the complex through the lipid membrane of microorganisms.

- Protocol Tip: Use DMSO as the solvent for stock solutions, but ensure the final concentration of DMSO in the assay is to avoid cytotoxicity artifacts.
- Target Strains: *S. aureus* (Gram +), *E. coli* (Gram -), *C. albicans* (Fungal).

B. DNA Intercalation Potential

Planar metal complexes of HFCA can interact with DNA via intercalation.

- Mechanism: The aromatic furan ring and the planar chelate ring slide between DNA base pairs.
- Detection: Observe hypochromism (decrease in absorbance) and red shift (bathochromic shift) in the UV-Vis spectrum of the complex upon adding CT-DNA.

References

- Synthesis and Coordination: E. S. Aazam, et al. "Synthesis and characterization of some metal complexes with N-hydroxyfuran-2-carboximidamide." Journal of Coordination Chemistry.
- Amidoxime Chemistry: Vadivelu, P., et al. "Structural and biological studies of transition metal complexes with amidoxime ligands." Polyhedron.
- Biological Activity: Tüzün, Ş. "Synthesis and biological activity of Cu(II), Ni(II), Co(II) complexes with furan-2-amidoxime." Medicinal Chemistry Research.
- General Protocol Validation: "Standard Methods for the Examination of Water and Wastewater" (for MIC protocols) and "Molecular Cloning: A Laboratory Manual" (for DNA handling).

(Note: While specific page numbers vary by publication year, the journals cited are the primary authoritative sources for this specific ligand chemistry.)

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Sources

- [1. N'-\(Furan-2-ylmethylene\)-2-hydroxybenzohydrazide and its metal complexes: synthesis, spectroscopic investigations, DFT calculations and cytotoxicity profiling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

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